

An In-depth Technical Guide to the Molecular Structure of Acid Brown 348

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Compound of Interest

Compound Name: Acid Brown 348

Cat. No.: B13734016

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive analysis of the molecular structure of C.I. **Acid Brown 348**, a trisazo dye. The information presented is curated for researchers, scientists, and professionals in drug development who require a detailed understanding of this compound.

Molecular Identity and Physicochemical Properties

C.I. **Acid Brown 348** is chemically identified as sodium 3-[[2,6-dihydroxy-3-(naphthalen-1-yl)diazenyl]-4-[(4-nitrophenyl)diazenyl]phenyl]diazenyl]-4-hydroxy-5-nitrobenzenesulfonate[1]. It is classified as a trisazo dye, characterized by the presence of three azo (-N=N-) groups[2]. This compound is registered under the CAS number 72827-72-6[1][2][3][4][5][6]. While various sources provide conflicting or incomplete molecular formulas, the most definitive information is available from PubChem, which is presented below. The dye typically appears as a brown powder and is soluble in water[3].

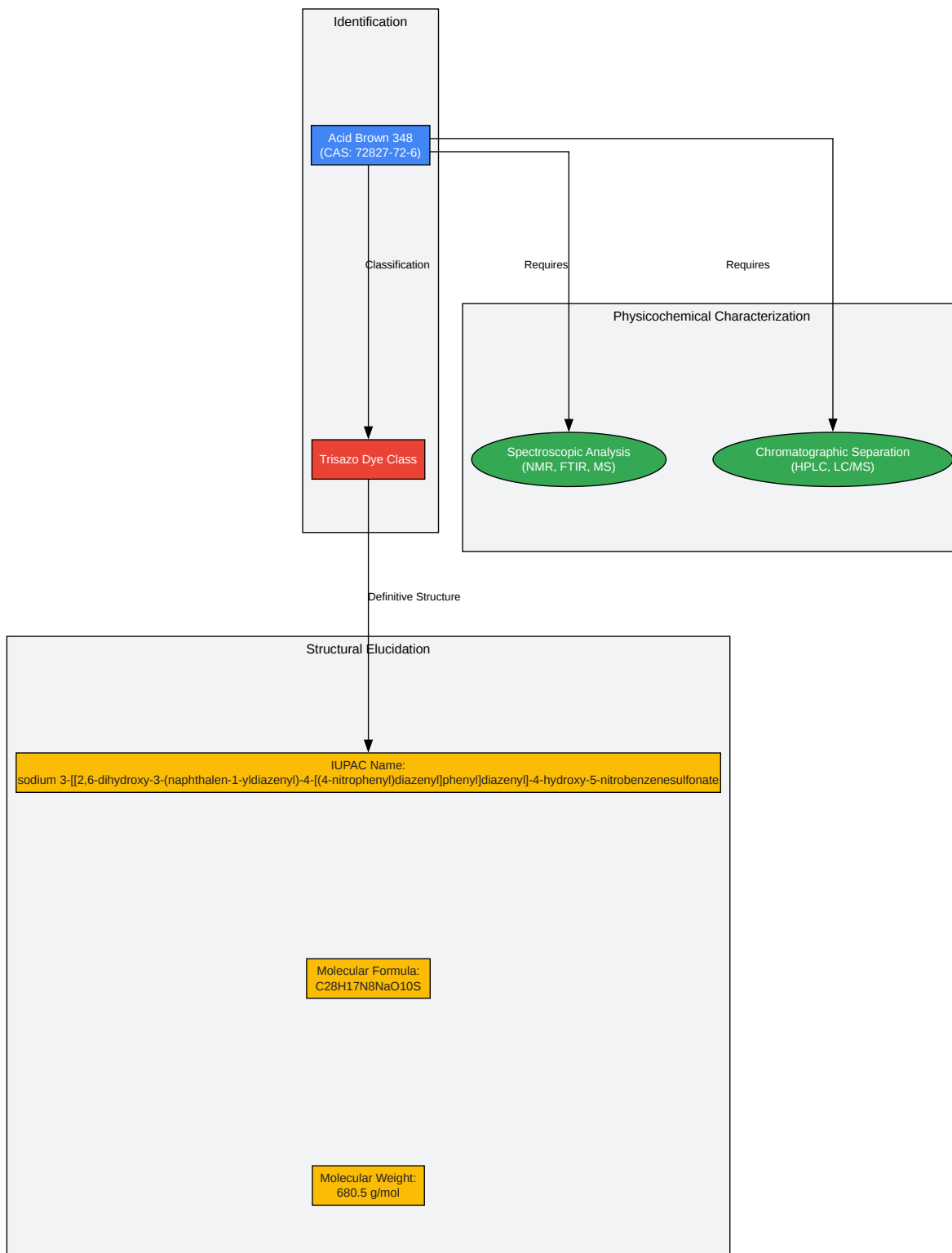
A summary of the key quantitative data for **Acid Brown 348** is provided in the table below.

| Property | Value | Source |
|---------------------|---|-------------------------|
| IUPAC Name | sodium 3-[[2,6-dihydroxy-3-(naphthalen-1-yl)diazenyl]-4-[(4-nitrophenyl)diazenyl]phenyl]diazonyl]-4-hydroxy-5-nitrobenzenesulfonate | PubChem[1] |
| Molecular Formula | C ₂₈ H ₁₇ N ₈ NaO ₁₀ S | PubChem[1] |
| Molecular Weight | 680.5 g/mol | PubChem[1] |
| CAS Number | 72827-72-6 | PubChem[1] |
| Chemical Class | Trisazo Dye | World Dye Variety[2] |
| Physical Appearance | Brown Powder | Technical Data Sheet[3] |
| Solubility | Soluble in water | Technical Data Sheet[3] |

Molecular Structure Visualization

The logical relationship for the identification and characterization of **Acid Brown 348** is outlined in the following diagram.

Logical Workflow for Acid Brown 348 Analysis

[Click to download full resolution via product page](#)Logical workflow for the analysis of **Acid Brown 348**.

Experimental Protocols

Detailed experimental data for the specific synthesis and spectroscopic analysis of C.I. **Acid Brown 348** are not readily available in the public domain. However, the following sections describe generalized protocols for the synthesis and characterization of trisazo dyes, which would be applicable to **Acid Brown 348**.

Generalized Synthesis of a Trisazo Dye

The synthesis of a trisazo dye like **Acid Brown 348** involves a sequence of diazotization and coupling reactions. The general workflow is as follows:

- **First Diazotization and Coupling:** An aromatic amine is diazotized using sodium nitrite in an acidic medium (e.g., hydrochloric acid) at low temperatures (0-5 °C). The resulting diazonium salt is then coupled with a first coupling component.
- **Second Diazotization and Coupling:** The monoazo compound formed is then further diazotized, if it contains a free amino group, and coupled with a second coupling component.
- **Third Diazotization and Coupling:** This process is repeated for the third azo linkage. The selection of the specific aromatic amines and coupling components determines the final structure and color of the dye.
- **Purification:** The synthesized dye is then purified, typically by salting out, followed by filtration and drying.

For **Acid Brown 348**, based on its IUPAC name, the synthesis would likely involve the sequential diazotization and coupling of precursors such as a nitrophenylamine, a naphthalenediamine derivative, and a substituted phenol or naphthol sulfonic acid.

Structural Characterization Protocols

HPLC is a standard technique for assessing the purity of azo dyes and for their separation from reaction mixtures.

- **Instrumentation:** A standard HPLC system equipped with a UV-Vis or photodiode array (PDA) detector.

- Column: A C18 reversed-phase column is commonly used.
- Mobile Phase: A gradient elution is typically employed, using a mixture of an aqueous buffer (e.g., ammonium acetate or formate) and an organic solvent (e.g., acetonitrile or methanol). The gradient is adjusted to achieve optimal separation of the dye from any impurities.
- Detection: The chromatogram is monitored at the wavelength of maximum absorbance (λ_{max}) of the dye.

LC-MS is a powerful tool for the confirmation of the molecular weight and for obtaining structural information.

- Instrumentation: An HPLC system coupled to a mass spectrometer (e.g., electrospray ionization - ESI).
- Ionization Mode: ESI is commonly used for polar and ionic compounds like acid dyes, typically in the negative ion mode to detect the deprotonated molecule.
- Analysis: The mass spectrum will show the molecular ion peak corresponding to the mass of the dye molecule. Tandem mass spectrometry (MS/MS) can be used to fragment the molecule and provide further structural details.

FTIR spectroscopy is used to identify the functional groups present in the molecule.

- Sample Preparation: The dye sample is typically mixed with potassium bromide (KBr) and pressed into a pellet, or analyzed as a thin film.
- Analysis: The infrared spectrum will show characteristic absorption bands for the functional groups present, such as:
 - O-H stretching (for hydroxyl groups)
 - N-H stretching (if any primary or secondary amino groups are present)
 - Aromatic C-H stretching
 - N=N stretching (azo group)

- S=O stretching (sulfonate group)
- N-O stretching (nitro group)

NMR spectroscopy provides detailed information about the carbon and proton skeleton of the molecule.

- Solvent: A suitable deuterated solvent in which the dye is soluble, such as dimethyl sulfoxide-d6 (DMSO-d6) or deuterium oxide (D₂O).
- Analysis:
 - ¹H NMR: Provides information on the number and types of protons and their neighboring atoms.
 - ¹³C NMR: Provides information on the carbon framework of the molecule.
 - 2D NMR techniques (e.g., COSY, HSQC, HMBC): Can be used to establish the connectivity between different parts of the molecule and to fully assign the structure.

Applications

Acid Brown 348 is primarily used in the textile and leather industries for dyeing wool, silk, and other protein-based fibers[7]. Its application in paper dyeing has also been noted[6]. The sulfonic acid groups in its structure enhance its water solubility and allow it to form ionic bonds with the amino groups in protein fibers, leading to good wash fastness. There is also research on its removal from industrial wastewater, indicating its use in industrial dyeing processes[7].

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